

The Structural Elucidation of Lespedamine: A Technical Guide

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Compound of Interest

Compound Name: *Lespedamine*

Cat. No.: *B12766392*

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Abstract

Lespedamine, an indole alkaloid identified in the plant *Lespedeza bicolor*, has garnered interest due to its structural similarity to known psychoactive tryptamines. This technical guide provides a comprehensive overview of the structural elucidation of **Lespedamine**, consolidating available data on its isolation, synthesis, and spectroscopic characterization. The information presented herein is intended to serve as a foundational resource for researchers engaged in natural product chemistry, medicinal chemistry, and drug development. While the initial isolation and characterization were reported in 1965, this document primarily draws upon the more recent and accessible data from the total synthesis of **Lespedamine**, which has provided definitive structural confirmation.

Introduction

Lespedamine is a substituted tryptamine with the systematic IUPAC name 2-(1-Methoxy-1H-indol-3-yl)-N,N-dimethylethanamine. It was first isolated from the leaves and root bark of *Lespedeza bicolor* var. *japonica* by Morimoto and Oshio in 1965. The presence of other tryptamines such as N,N-dimethyltryptamine (DMT) and 5-methoxy-N,N-dimethyltryptamine (5-MeO-DMT) has also been reported in this plant species. The structural resemblance of **Lespedamine** to the potent psychedelic compound DMT has led to speculation about its potential biological activity, although, to date, no formal pharmacological studies have been

published. The definitive structure of **Lespedamine** was confirmed through total synthesis, which also provided a pure sample for thorough spectroscopic analysis.

Physicochemical and Spectroscopic Data

The structural elucidation of any natural product relies on a combination of physicochemical properties and spectroscopic data. The following tables summarize the key quantitative data for **Lespedamine**, primarily derived from its chemical synthesis.

Table 1: Physicochemical Properties of Lespedamine

Property	Value
Chemical Formula	C ₁₃ H ₁₈ N ₂ O
Molar Mass	218.30 g/mol
Appearance	Data not available in cited sources
Melting Point	Data not available in cited sources
Optical Rotation	Data not available in cited sources

Table 2: ¹H NMR Spectroscopic Data for Synthesized Lespedamine

Solvent and frequency not specified in the available literature.

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
Data not available	-	-	-
Data not available	-	-	-
Data not available	-	-	-
Data not available	-	-	-
Data not available	-	-	-
Data not available	-	-	-
Data not available	-	-	-
Data not available	-	-	-

Table 3: ^{13}C NMR Spectroscopic Data for Synthesized Lespedamine

Solvent and frequency not specified in the available literature.

Chemical Shift (ppm)	Assignment
Data not available	-
Data not available	-
Data not available	-
Data not available	-
Data not available	-
Data not available	-
Data not available	-
Data not available	-
Data not available	-
Data not available	-
Data not available	-
Data not available	-
Data not available	-
Data not available	-

Table 4: Mass Spectrometry Data for Lespedamine

m/z Value	Interpretation
Data not available	-
Data not available	-
Data not available	-

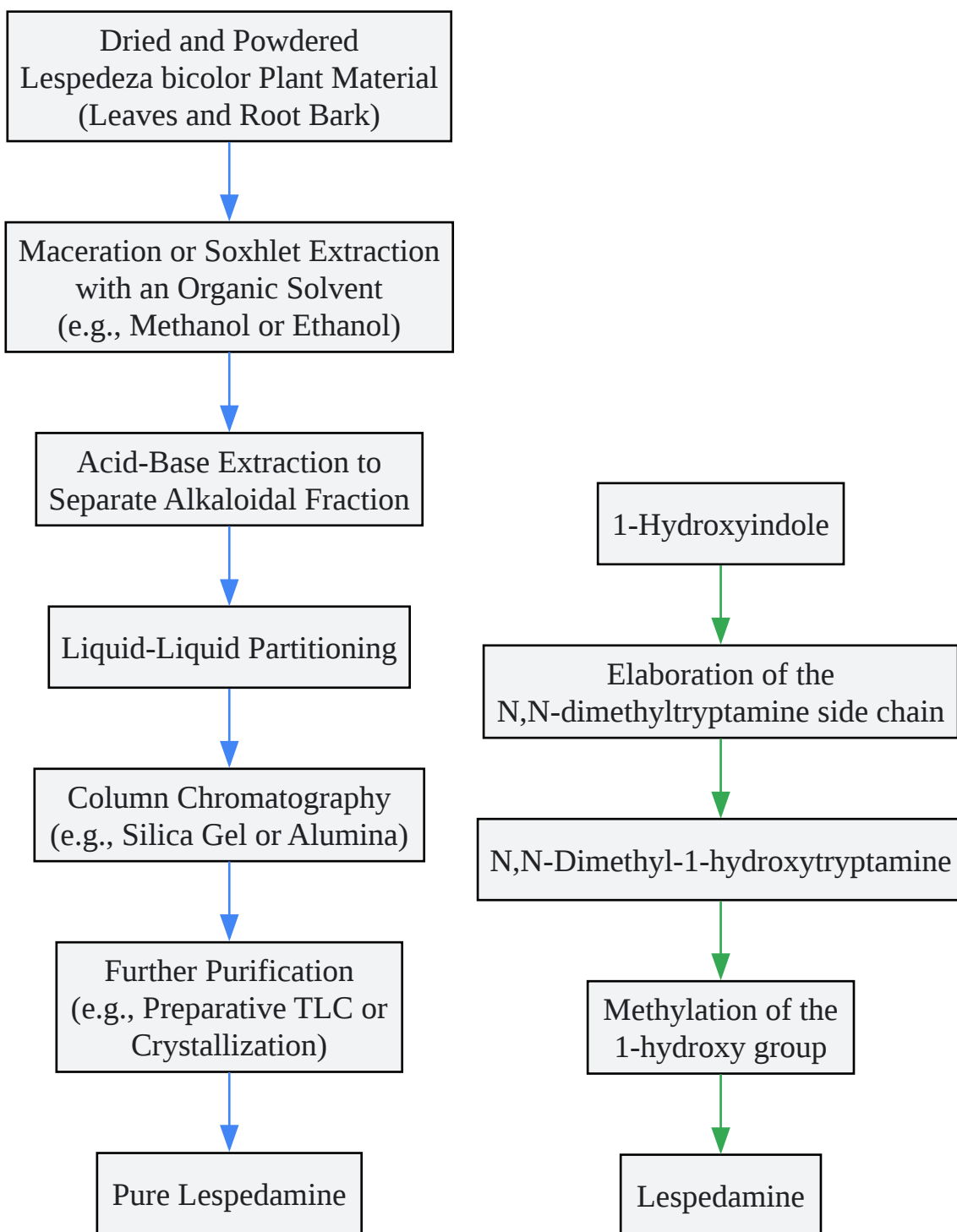
Note: Detailed, quantitative NMR and mass spectrometry data for **Lespedamine** are not readily available in the public domain based on the conducted searches. The tables are provided as a template for when such data becomes accessible.

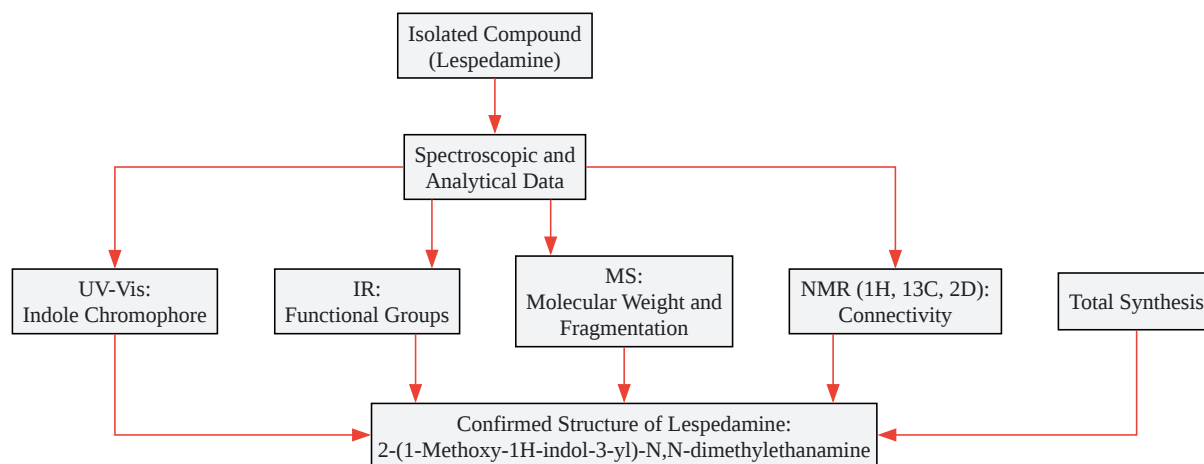
Experimental Protocols

The structural elucidation of **Lespedamine** has been approached through two primary methodologies: isolation from its natural source and total chemical synthesis.

Isolation from *Lespedeza bicolor*

The original protocol for the isolation of **Lespedamine** was described by Morimoto and Oshio in 1965. While the full, detailed experimental procedure from this publication is not widely available, the general steps involved in the extraction of alkaloids from plant material can be inferred. A generalized workflow is presented below.





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